

# An In-depth Technical Guide to 3,5-Dibromobenzamide: Chemical Properties and Structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **3,5-Dibromobenzamide**

Cat. No.: **B063241**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties, structure, and relevant experimental data for **3,5-Dibromobenzamide**. It is intended to serve as a technical resource for professionals in research and development.

## Core Chemical Properties and Structure

**3,5-Dibromobenzamide** is a halogenated aromatic amide. Its structure, featuring a benzene ring substituted with two bromine atoms and an amide group, makes it a valuable building block in synthetic organic chemistry and medicinal chemistry.

## Structural Identifiers

The definitive structure of **3,5-Dibromobenzamide** is described by several standard chemical identifiers.

- IUPAC Name: **3,5-dibromobenzamide**[\[1\]](#)
- CAS Number: 175205-85-3[\[1\]](#)[\[2\]](#)
- Molecular Formula: C<sub>7</sub>H<sub>5</sub>Br<sub>2</sub>NO[\[1\]](#)[\[2\]](#)

- InChI: InChI=1S/C7H5Br2NO/c8-5-1-4(7(10)11)2-6(9)3-5/h1-3H,(H2,10,11)[1]
- SMILES: C1=C(C=C(C(=C1)Br)C(=O)N)Br

## Physicochemical Data

A summary of the key quantitative properties of **3,5-Dibromobenzamide** is presented below for easy reference and comparison.

Property	Value	Source(s)
Molecular Weight	278.93 g/mol	[1][2]
Melting Point	187-191 °C	[2]
Appearance	Off-white crystalline powder	[2]
Exact Mass	276.87379 Da	[1]
Storage Temperature	Room Temperature, Sealed in Dry Conditions	[2]

## Chemical Structure Visualization

The 2D chemical structure of **3,5-Dibromobenzamide** is depicted below, illustrating the arrangement of its constituent atoms and functional groups.

Caption: 2D structure of **3,5-Dibromobenzamide**.

## Experimental Protocols

### Synthesis

**3,5-Dibromobenzamide** can be synthesized via standard amidation reactions. A general protocol involves the coupling of 3,5-dibromobenzoic acid with an amine source. The following is a representative, generalized workflow adapted from similar amide coupling reactions.[3]

Materials:

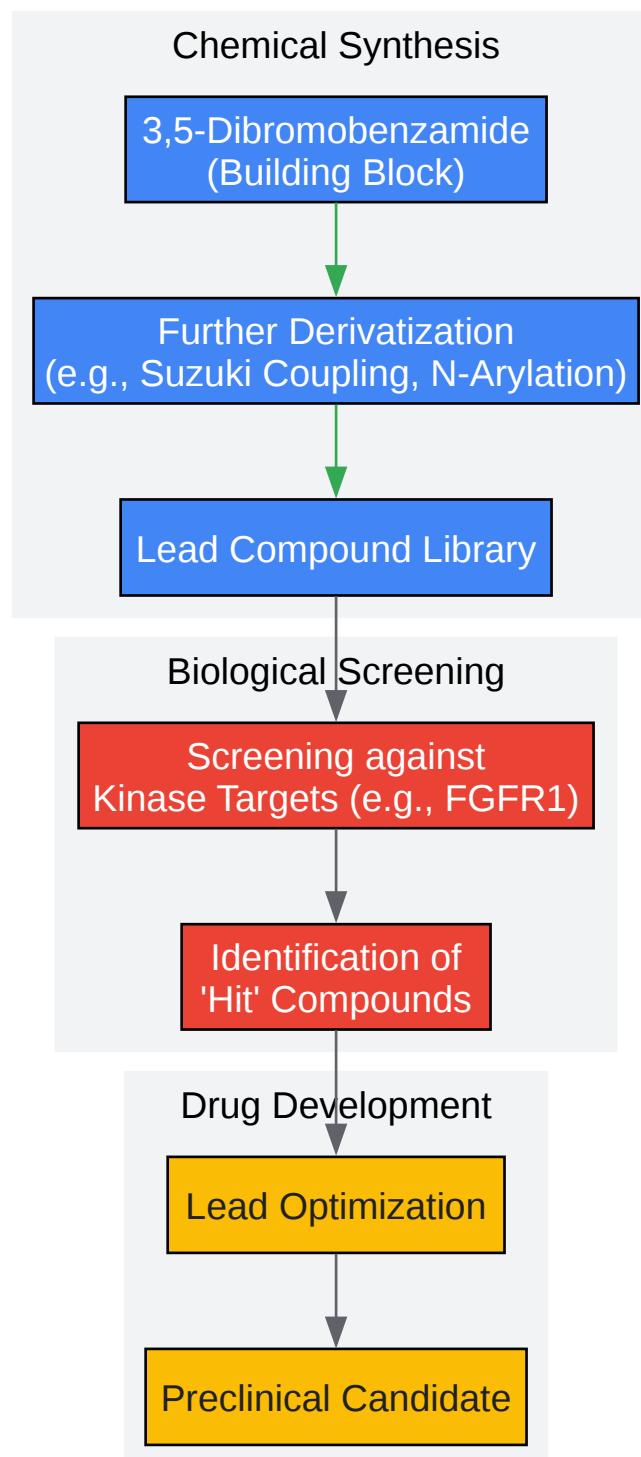
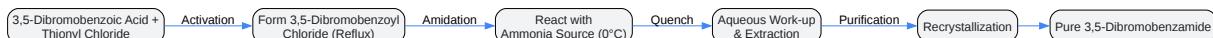
- 3,5-Dibromobenzoic acid

- Ammonia source (e.g., ammonium chloride with a base, or aqueous ammonia)
- Coupling Reagent (e.g., EDC HCl, DCC, or conversion to acid chloride via thionyl chloride)
- Anhydrous solvent (e.g., Dichloromethane (DCM), Tetrahydrofuran (THF), or Ethanol)
- Base (e.g., Triethylamine (TEA), Diisopropylethylamine (DIPEA))

Methodology (via Acid Chloride):

- Acid Chloride Formation: In a round-bottom flask under an inert atmosphere (e.g., nitrogen), suspend 3,5-dibromobenzoic acid (1.0 eq) in an excess of thionyl chloride.
- Add a catalytic amount of N,N-dimethylformamide (DMF).
- Heat the mixture to reflux and stir for 2-4 hours. Monitor the reaction by observing the cessation of gas evolution and the dissolution of the solid.
- Remove the excess thionyl chloride under reduced pressure to yield the crude 3,5-dibromobenzoyl chloride.
- Amidation: Dissolve the crude acid chloride in an anhydrous solvent like DCM.
- Cool the solution in an ice bath (0 °C).
- Slowly add a solution of the ammonia source (e.g., concentrated aqueous ammonia, >2.0 eq) to the cooled acid chloride solution with vigorous stirring.
- Allow the reaction to warm to room temperature and stir for an additional 1-2 hours.
- Work-up and Purification: Quench the reaction by adding water. Separate the organic layer.
- Wash the organic layer sequentially with dilute HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- Purify the resulting crude solid by recrystallization (e.g., from an ethanol/water mixture) to obtain pure **3,5-Dibromobenzamide**.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3,5-Dibromobenzamide | C7H5Br2NO | CID 2735937 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 175205-85-3 CAS MSDS (3,5-DIBROMOBENZAMIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. [benchchem.com](http://benchchem.com) [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3,5-Dibromobenzamide: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b063241#3-5-dibromobenzamide-chemical-properties-and-structure>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)